

Application Notes and Protocols for ZK 95962

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Compound of Interest

Compound Name: ZK 95962
Cat. No.: B1684402

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution and preparation of **ZK 95962** for experimental use. **ZK 95962** is a selective benzodiazepine receptor agonist belonging to the β -carboline class of compounds, known for its potential antiepileptic properties. Proper preparation of this compound is critical for accurate and reproducible experimental results.

Compound Information

A thorough understanding of the physicochemical properties of **ZK 95962** is essential for its effective use in research.

Property	Value	Source
Chemical Name	ZK 95962	N/A
Molecular Weight	Not definitively found in searches	N/A
CAS Number	Not definitively found in searches	N/A
Chemical Class	β -carboline, Benzodiazepine Receptor Agonist	[1]

Note: The exact molecular weight and CAS number for **ZK 95962** could not be definitively determined from the available search results. Researchers should consult the supplier's certificate of analysis for precise information.

Solubility and Stock Solution Preparation

The solubility of β -carboline derivatives can be challenging. Based on general information for this class of compounds, the following solvents are recommended for preparing stock solutions.

Solvent	Anticipated Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Generally soluble	DMSO is a common solvent for β -carbolines.
Ethanol	May be soluble, potentially less than DMSO	Can be used, sometimes in combination with DMSO to improve solubility.
Water	Insoluble	β -carboline derivatives are typically insoluble in aqueous solutions.

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol provides a general guideline. The exact mass of **ZK 95962** will depend on the molecular weight provided by the supplier. For this example, a hypothetical molecular weight of 400 g/mol is used.

Materials:

- **ZK 95962** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or other appropriate sterile containers
- Vortex mixer
- Calibrated analytical balance

Procedure:

- Calculate the required mass:
 - Mass (mg) = Desired Concentration (mM) x Volume (mL) x Molecular Weight (g/mol)
 - For a 10 mM stock in 1 mL: Mass = 10 mM x 1 mL x 400 g/mol = 4 mg
- Weigh the compound: Carefully weigh 4 mg of **ZK 95962** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- Add solvent: Add 1 mL of anhydrous DMSO to the tube containing the **ZK 95962** powder.
- Dissolve the compound:
 - Cap the tube securely.
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear. If necessary, gentle warming in a water bath (not exceeding 37°C) or sonication can be used to aid dissolution.
- Storage:
 - Store the 10 mM stock solution at -20°C for short-term storage (up to 1-2 weeks).
 - For long-term storage, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -80°C.

Preparation of Working Solutions for In Vitro Experiments

For cell-based assays, it is crucial to dilute the DMSO stock solution to a final concentration where the DMSO percentage does not affect the cells (typically $\leq 0.1\%$).

Materials:

- 10 mM **ZK 95962** stock solution in DMSO
- Appropriate cell culture medium or experimental buffer

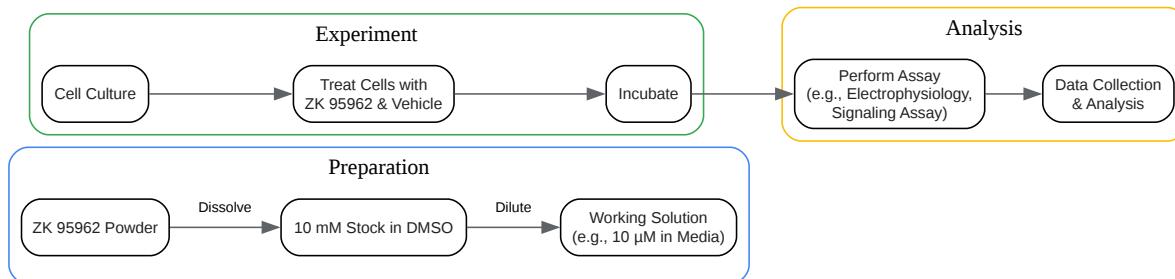
Procedure:

- Determine the final desired concentration: For example, to prepare a 10 μ M working solution.
- Perform serial dilutions:
 - It is recommended to perform a serial dilution to minimize pipetting errors and to ensure the final DMSO concentration is low.
 - Step 1 (Intermediate Dilution): Dilute the 10 mM stock solution 1:100 in cell culture medium to obtain a 100 μ M solution. (e.g., add 1 μ L of 10 mM stock to 99 μ L of medium). The DMSO concentration at this step is 1%.
 - Step 2 (Final Dilution): Dilute the 100 μ M intermediate solution 1:10 in cell culture medium to achieve the final 10 μ M concentration. (e.g., add 10 μ L of 100 μ M solution to 90 μ L of medium). The final DMSO concentration in the well will be 0.1%.
- Vehicle Control: Always prepare a vehicle control containing the same final concentration of DMSO as the experimental samples.

Experimental Workflow and Signaling Pathway

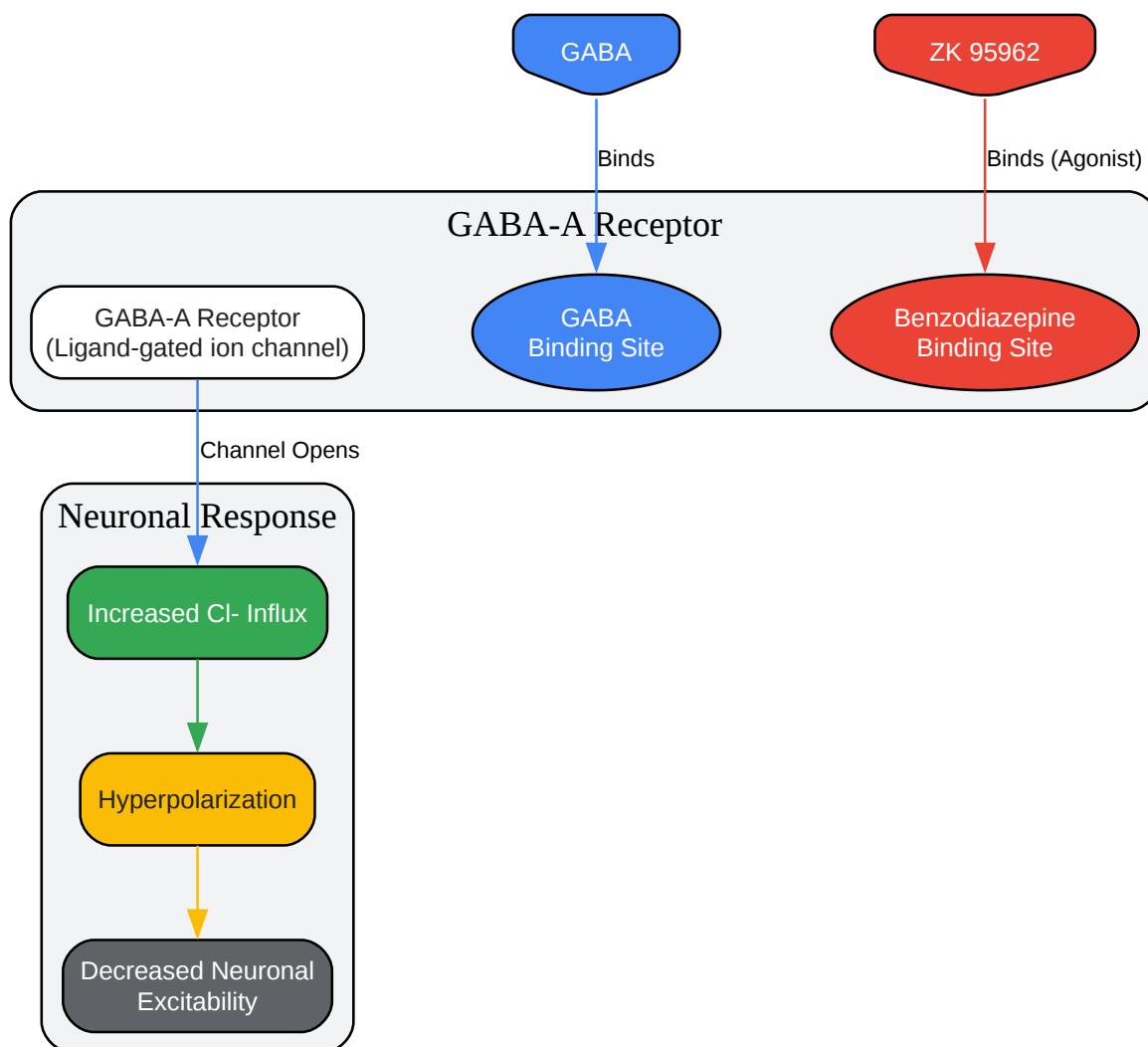
Experimental Workflow for In Vitro Studies

The following diagram illustrates a typical workflow for studying the effects of **ZK 95962** in an in vitro setting.

[Click to download full resolution via product page](#)*Experimental workflow for *in vitro* studies with **ZK 95962**.*

Signaling Pathway of Benzodiazepine Receptor Agonists

ZK 95962, as a benzodiazepine receptor agonist, enhances the effect of the neurotransmitter gamma-aminobutyric acid (GABA) at the GABA-A receptor. This leads to an increased influx of chloride ions, hyperpolarizing the neuron and reducing its excitability.



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References

- 1. researchgate.net [researchgate.net]

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